

# Application Notes and Protocols for Daspei in Fluorescence Microscopy

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## Compound of Interest

Compound Name: *Daspei*

Cat. No.: *B149288*

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## Introduction

**Daspei** (2-(4-(dimethylamino)styryl)-N-ethylpyridinium iodide) is a fluorescent vital dye used in fluorescence microscopy to stain mitochondria in living cells.[1][2] As a cationic styryl dye, its accumulation within mitochondria is dependent on the mitochondrial membrane potential, making it a valuable tool for assessing mitochondrial function and overall cell health.[3] A decrease in mitochondrial membrane potential is an early indicator of apoptosis. **Daspei** has a large Stokes shift and is characterized by its red fluorescence.[1][4] It has been successfully used in a variety of applications, including in vitro cell culture and in vivo studies, such as labeling hair cells in the zebrafish lateral line.[5][6]

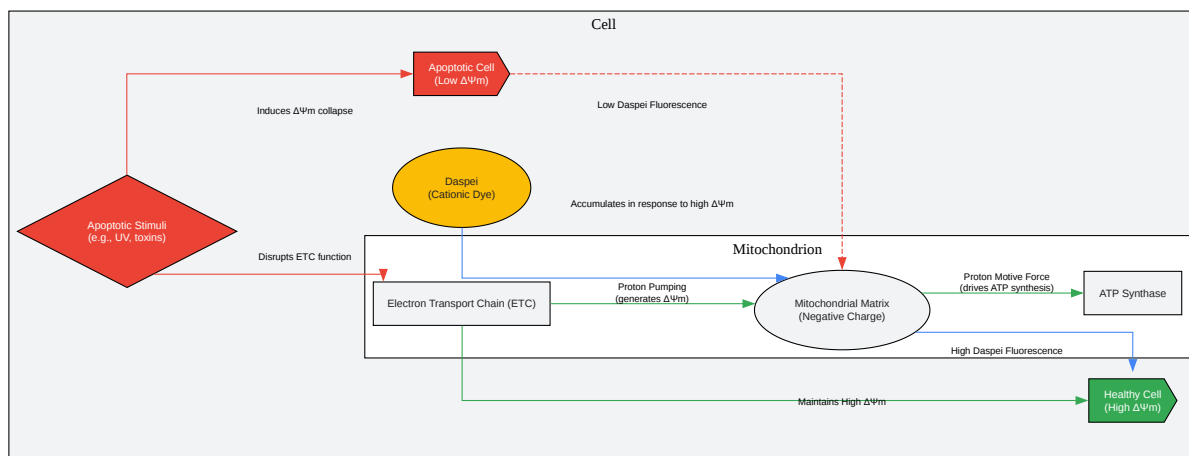
## Data Presentation

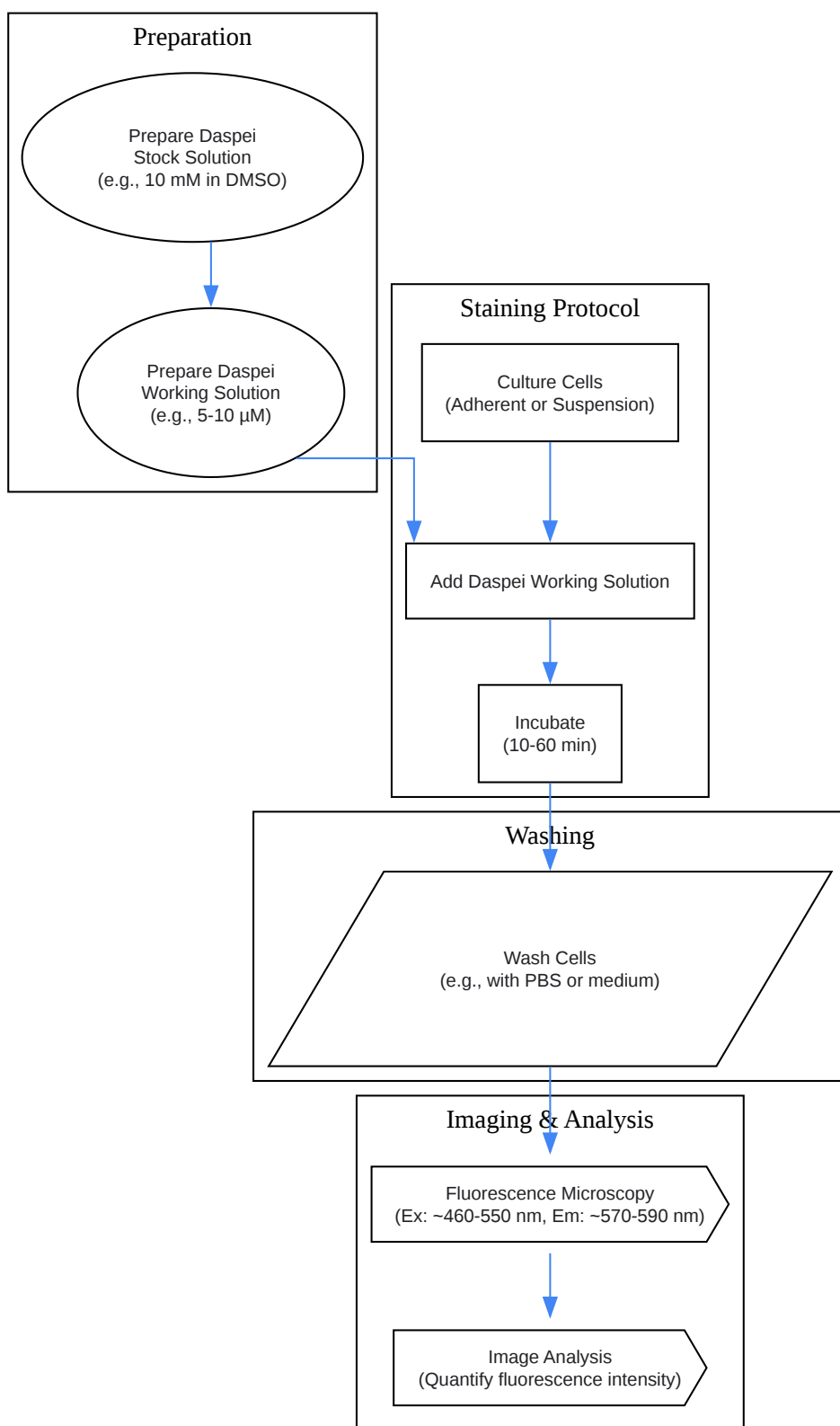
The following table summarizes the key quantitative data for the use of **Daspei** in fluorescence microscopy.

Parameter	Value	Reference
Excitation Wavelength ( $\lambda_{ex}$ )	461 nm (in Methanol)	[2]
550 nm	[1][4]	
Emission Wavelength ( $\lambda_{em}$ )	589 nm (in Methanol)	[2]
573 nm	[1][4]	
Molecular Weight	380.27 g/mol	[4]
CAS Number	3785-01-1	[2]
Stock Solution Concentration	10 mM in DMSO	[4]
40 mg/100 ml in distilled water	[7]	
Working Concentration (in vitro)	5-10 $\mu$ M in serum-free medium or PBS	[4]
50 $\mu$ M in NMDG-buffer	[8]	
Working Concentration (in vivo - zebrafish)	0.005% for 15 minutes	[5]
0.05%	[8]	
Incubation Time (Adherent & Suspension Cells)	10-60 minutes at room temperature or 37°C	[1][4][8]
Incubation Time (Zebrafish)	15 minutes	[5]

## Signaling Pathway Visualization

**Daspei** is not part of a specific signaling pathway but rather a tool to measure an important cellular parameter: the mitochondrial membrane potential ( $\Delta\Psi_m$ ). The maintenance of  $\Delta\Psi_m$  is crucial for ATP synthesis and overall cell health. A decrease in  $\Delta\Psi_m$  is an early event in apoptosis (programmed cell death). The following diagram illustrates the relationship between mitochondrial membrane potential, cellular signaling, and the role of **Daspei**.





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